

In-depth Technical Guide: 1,5-Diazecane-6,10-dione

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,5-Diazecane-6,10-dione

Cat. No.: B072940

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the commercial availability, technical specifications, and known experimental protocols related to the cyclic diamide, **1,5-Diazecane-6,10-dione** (CAS Number: 1489-84-5).

Initial research indicates that detailed public information regarding **1,5-Diazecane-6,10-dione** is exceptionally scarce. While the compound is listed by a limited number of chemical suppliers, comprehensive technical data, established experimental protocols, and significant research into its biological activity are not readily available in the public domain. This guide compiles the limited information that has been found.

Commercial Availability

Efforts to identify multiple commercial suppliers for **1,5-Diazecane-6,10-dione** have yielded limited results. Only a single supplier has been prominently identified, with another potential source listed on a chemical database without detailed purchasing information. This scarcity suggests that the compound is not widely manufactured or readily available for large-scale research and development purposes.

Supplier	CAS Number	Additional Information
Benchchem	1489-84-5	Lists 1,5-Diazecane-6,10-dione as a cyclic diamide scaffold. [1]
Hangzhou J&H Chemical Co., Ltd. (via Molbase)	1489-84-5	Listed as a supplier, however, specific details on purity, quantity, and pricing are not provided.

Technical and Safety Data

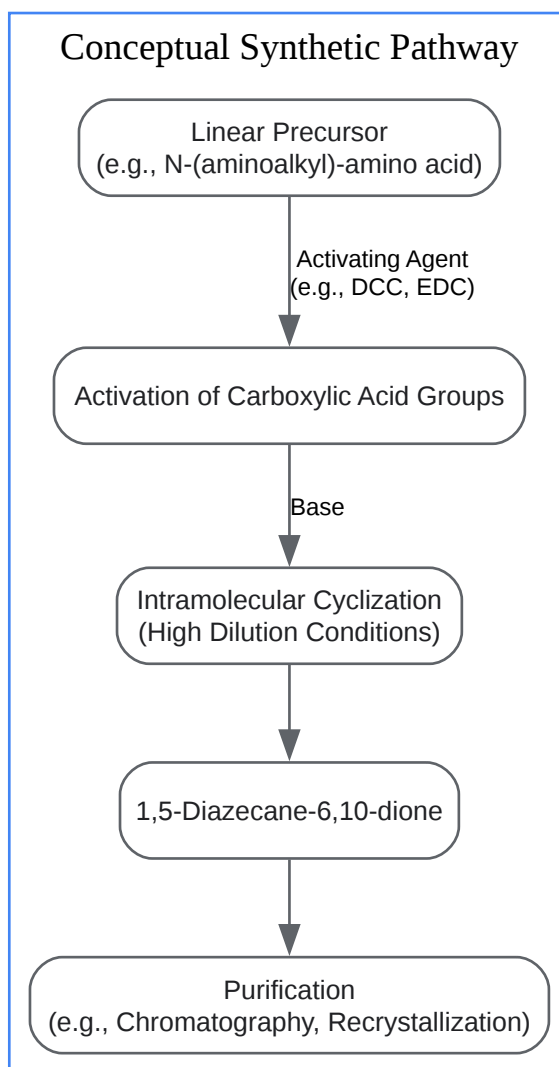
A comprehensive Safety Data Sheet (SDS) specifically for **1,5-Diazecane-6,10-dione** (CAS 1489-84-5) could not be located through extensive searches. Similarly, detailed, verified physical and chemical properties such as melting point, boiling point, solubility, and spectral data (NMR, IR, Mass Spec) are not published in readily accessible scientific literature or technical databases.

Due to the lack of a specific SDS, researchers must handle this compound with extreme caution, assuming it may be hazardous. General laboratory safety protocols for handling novel chemical entities of unknown toxicity should be strictly followed. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat, and working in a well-ventilated fume hood.

Synthesis and Experimental Protocols

No peer-reviewed scientific articles detailing a specific, reproducible synthesis protocol for **1,5-Diazecane-6,10-dione** were identified. While the synthesis of related diazepine, diazocine, and other cyclic diamide structures is documented, these methods are not directly transferable without significant modification and validation.

The general nature of **1,5-Diazecane-6,10-dione** as a cyclic diamide suggests that its synthesis would likely involve the cyclization of a linear precursor containing the requisite amine and carboxylic acid functionalities, or their activated derivatives. A potential, though unverified, synthetic approach could be conceptualized as follows:



[Click to download full resolution via product page](#)

Caption: A generalized, conceptual workflow for the synthesis of a cyclic diamide like **1,5-Diazecane-6,10-dione**.

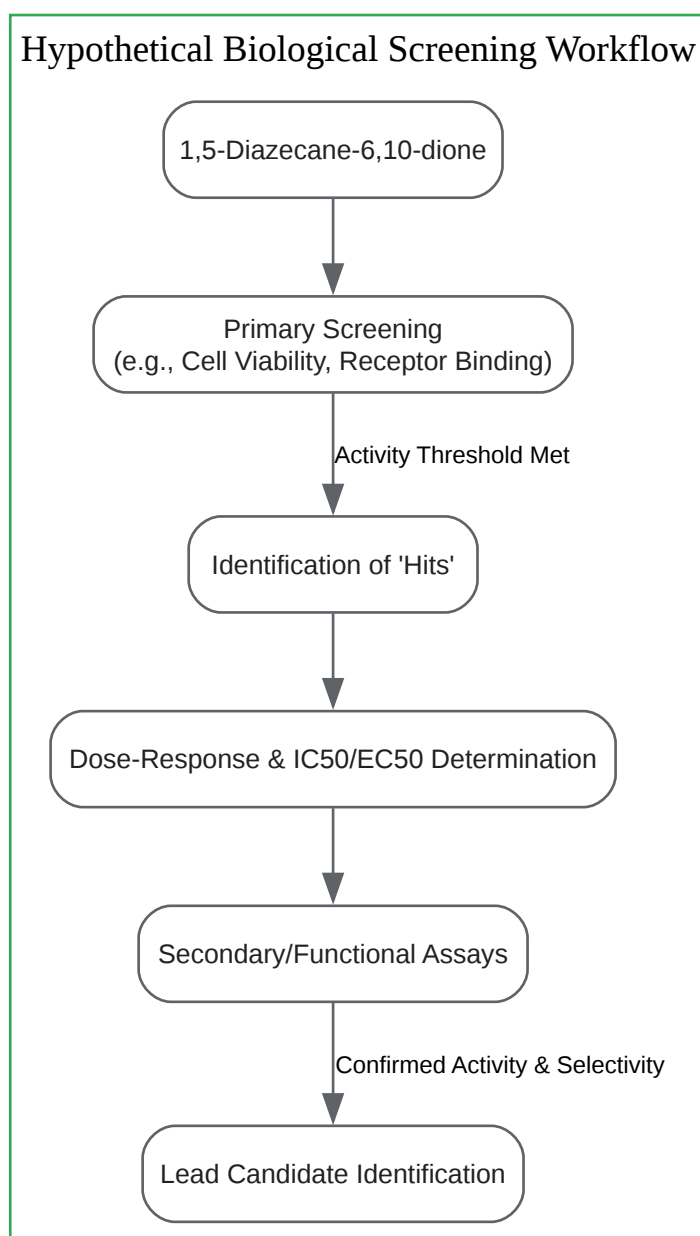
It is critical to note that this is a theoretical pathway and would require substantial experimental development and optimization.

Biological Activity and Applications

There is no specific information in the scientific literature regarding the biological activity, signaling pathway involvement, or therapeutic applications of **1,5-Diazecane-6,10-dione**.

However, the broader class of cyclic diamides and related diazepine/diazocine scaffolds are of significant interest in medicinal chemistry. These structures are often explored for their potential as scaffolds in drug design due to their conformational rigidity and ability to present functional groups in specific spatial orientations. For instance, derivatives of dibenzo[b,f][1][2]diazocine-6,12-dione have been investigated for their cytotoxic effects against cancer cell lines. This suggests that related structures, such as **1,5-Diazecane-6,10-dione**, could warrant investigation for biological activity.

A hypothetical workflow for screening a novel compound like **1,5-Diazecane-6,10-dione** for biological activity is presented below.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the initial biological screening of a novel chemical entity.

Conclusion for Researchers

1,5-Diazecane-6,10-dione is a poorly characterized compound with extremely limited commercial availability and a near-complete absence of published technical data and

experimental protocols. Researchers and drug development professionals interested in this specific molecule should be prepared to:

- Engage in custom synthesis, as readily available commercial stock is not apparent.
- Conduct comprehensive in-house characterization to determine its physical, chemical, and toxicological properties.
- Develop and validate novel experimental protocols for its use.
- Undertake primary screening campaigns to determine any potential biological activity.

Given the current state of available information, any research program involving **1,5-Diazecane-6,10-dione** would be considered highly exploratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,5-Diazecane-6,10-dione | 1489-84-5 | Benchchem [benchchem.com]
- 2. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 1,5-Diazecane-6,10-dione]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072940#1-5-diazecane-6-10-dione-commercial-availability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com